Spectroscopic data (NMR, IR, MS) of 5-Chlorotetrazolo[1,5-a]pyridine

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Compound of Interest

Compound Name:	*5-Chlorotetrazolo[1,5-a]pyridine*
CAS No.:	*35235-72-4*
Cat. No.:	*B1422311*

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An In-Depth Technical Guide to the Spectroscopic Profile of **5-Chlorotetrazolo[1,5-a]pyridine**

Introduction: The Imperative for Spectroscopic Characterization

In the landscape of pharmaceutical research and materials science, the structural elucidation of novel heterocyclic compounds is a foundational step. **5-Chlorotetrazolo[1,5-a]pyridine**, a fused bicyclic system incorporating both a pyridine and a tetrazole ring, represents a scaffold of significant interest due to the prevalence of these motifs in biologically active molecules. Its precise characterization is paramount for ensuring purity, confirming identity, and understanding its chemical behavior in various applications, from drug development to organic electronics.

While comprehensive, published spectroscopic data for this specific molecule is not widely available, this guide serves as a robust predictive analysis based on first principles and extensive data from analogous structures. As a Senior Application Scientist, the objective here is not merely to present data, but to provide a framework for researchers to anticipate, interpret, and validate the spectroscopic profile of **5-Chlorotetrazolo[1,5-a]pyridine**. This document is

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structured to guide a researcher through the logical process of predicting its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, and outlines the experimental methodologies required to confirm these predictions.

Molecular Structure and Spectroscopic Implications

The structure of **5-Chlorotetrazolo[1,5-a]pyridine** dictates its entire spectroscopic signature. The fusion of the electron-rich tetrazole ring with the electron-deficient, chloro-substituted pyridine ring creates a unique electronic environment. Understanding this structure is the first step in a logical spectroscopic analysis.

Caption: Molecular structure of **5-Chlorotetrazolo[1,5-a]pyridine** with atom numbering.

The key structural features influencing the spectra are:

- Aromaticity: The fused system contains three protons on the pyridine ring. Their chemical shifts and coupling constants will be indicative of their relative positions and the electronic effects of the fused tetrazole and the chlorine atom.
- Heteroatoms: The five nitrogen atoms and one chlorine atom will significantly influence the electron density across the molecule, which is directly observable in ^{13}C NMR and can be inferred from IR vibrational modes.
- Isotopic Signature: The presence of chlorine (^{35}Cl and ^{37}Cl isotopes in an approximate 3:1 ratio) will produce a characteristic M+2 peak in the mass spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Predictive Analysis

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$)

The pyridine portion of the molecule contains three aromatic protons. Their expected chemical shifts will be downfield due to the aromatic ring current and the electron-withdrawing nature of the fused ring system and the chlorine atom.

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Predicted Signal	Multiplicity	Coupling Constant (J, Hz)	Inferred Assignment	Rationale
~ 8.6-8.8 ppm	Doublet of Doublets (dd)	J ≈ 7.5, 1.0 Hz	H-8	Deshielded by proximity to the tetrazole bridgehead nitrogen (N4). Exhibits ortho coupling to H-7 and meta coupling to H-6.
~ 7.8-8.0 ppm	Doublet of Doublets (dd)	J ≈ 9.0, 1.0 Hz	H-6	Deshielded by the adjacent chlorine atom at C5. Exhibits ortho coupling to H-7 and meta coupling to H-8.
~ 7.4-7.6 ppm	Triplet of Doublets (td) or dd	J ≈ 9.0, 7.5 Hz	H-7	Shielded relative to H-6 and H-8. Exhibits ortho coupling to both H-6 and H-8.

Predicted ^{13}C NMR Spectrum (101 MHz, $CDCl_3$)

The molecule has five carbon atoms, all of which are sp^2 hybridized and part of the aromatic system. All five should be observable in the ^{13}C NMR spectrum.

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Predicted Shift (ppm)	Carbon Assignment	Rationale
~ 150-155 ppm	C9a	Bridgehead carbon between two nitrogen atoms, expected to be significantly deshielded.
~ 145-150 ppm	C5	Carbon atom bearing the chlorine atom; expected to be deshielded.
~ 130-135 ppm	C8	Aromatic CH carbon adjacent to the bridgehead nitrogen.
~ 125-130 ppm	C6	Aromatic CH carbon adjacent to the C-Cl bond.
~ 115-120 ppm	C7	Aromatic CH carbon positioned between two other CH groups.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve ~5-10 mg of **5-Chlorotetrazolo[1,5-a]pyridine** in ~0.6 mL of deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds, spectral width of ~12 ppm.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.

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- Typical parameters: 1024-4096 scans, relaxation delay of 2 seconds, spectral width of ~220 ppm.

- Structural Confirmation: For unambiguous assignment, perform 2D NMR experiments such as COSY (Correlation Spectroscopy) to establish H-H couplings and HSQC (Heteronuclear Single Quantum Coherence) to correlate protons with their directly attached carbons.

Infrared (IR) Spectroscopy: Mapping Functional Groups

IR spectroscopy provides critical information about the vibrational modes of functional groups within the molecule.

Predicted Characteristic IR Absorptions (KBr Pellet)

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Wavenumber (cm^{-1})	Vibration Type	Intensity	Rationale
3100-3000	Aromatic C-H Stretch	Medium-Weak	Characteristic of sp^2 C-H bonds in the pyridine ring.
1620-1580	C=N & C=C Ring Stretch	Medium-Strong	Overlapping vibrations from the fused aromatic rings.
1550-1450	Aromatic Ring Skeletal Vibrations	Strong	Multiple strong bands are expected in this "fingerprint" region, characteristic of the tetrazolo[1,5-a]pyridine system.
1200-1000	Tetrazole Ring Vibrations	Medium	Characteristic vibrations involving the N-N and C-N bonds of the tetrazole ring.
850-750	C-H Out-of-Plane Bending	Strong	The pattern of these bands can sometimes give clues to the substitution pattern on the pyridine ring.
750-700	C-Cl Stretch	Strong	A strong absorption is expected for the carbon-chlorine bond.

Experimental Protocol: IR Spectrum Acquisition (ATR)

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory is recommended for ease of use and minimal sample preparation.

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- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.
- Acquisition:
  - Record a background spectrum of the clean, empty ATR crystal.
  - Apply pressure to ensure good contact between the sample and the crystal.
  - Record the sample spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1}.
  - The data is typically processed to present as % Transmittance vs. Wavenumber (cm^{-1}).

Mass Spectrometry: Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight and crucial structural information through the analysis of fragmentation patterns.

Predicted Mass Spectrum (Electron Ionization - EI)

- Molecular Formula: $C_5H_3ClN_4$
- Molecular Weight: 154.56 g/mol
- Predicted Molecular Ion (M^+): A prominent molecular ion peak is expected. Due to the presence of chlorine, this will appear as a doublet:
  - m/z 154: Corresponding to the molecule containing the ^{35}Cl isotope.
  - m/z 156: Corresponding to the molecule containing the ^{37}Cl isotope.
- Isotopic Ratio: The relative intensity of the m/z 154 to m/z 156 peaks should be approximately 3:1, which is a definitive signature for a molecule containing one chlorine atom.

Key Fragmentation Pathway: The Tetrazole Signature

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The most characteristic fragmentation pathway for tetrazole-containing compounds is the loss of a neutral molecule of nitrogen (N_2). This is a highly favorable process that results in a stable radical cation.

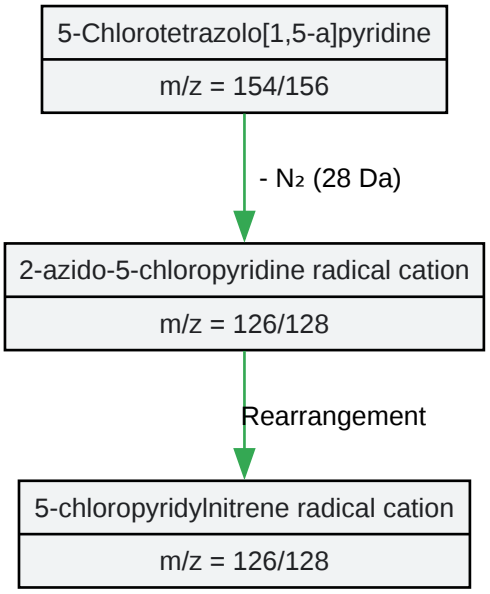


Fig. 2: Predicted EI-MS Fragmentation Pathway

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Caption: Proposed fragmentation of **5-Chlorotetrazolo[1,5-a]pyridine** via loss of N_2.

Table of Predicted Fragment Ions

m/z ($^{35}Cl/^{37}Cl$)	Proposed Fragment	Notes
154 / 156	$[C_5H_3ClN_4]^+$	Molecular Ion (M^+). Expected relative intensity ~3:1.
126 / 128	$[C_5H_3ClN_2]^+$	Key Fragment. Formed by the loss of N_2 from the molecular ion. This is expected to be a very prominent, possibly the base, peak.[1]
91 / --	$[C_5H_3N_2]^+$	Formed by the loss of a chlorine radical from the m/z 126 fragment.

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Experimental Protocol: Mass Spectrum Acquisition (GC-MS)

- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.
- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- GC Method:
  - Inject 1 µL of the solution into the GC.
  - Use a suitable capillary column (e.g., DB-5ms).
  - Employ a temperature program, for example: hold at 50 °C for 1 min, then ramp to 280 °C at 20 °C/min.
- MS Method:
  - Use a standard EI energy of 70 eV.
  - Scan a mass range of m/z 40-300.
  - The resulting total ion chromatogram (TIC) will show the retention time of the compound, and the mass spectrum can be extracted from that peak.

Conclusion

This guide provides a comprehensive, albeit predictive, spectroscopic blueprint for **5-Chlorotetrazolo[1,5-a]pyridine**. For the researcher, the key takeaways are the specific signatures to look for:

- ^{1}H NMR: Three distinct aromatic signals in the downfield region.
- ^{13}C NMR: Five signals in the aromatic region, including a highly deshielded bridgehead carbon.

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- IR: Characteristic C=N/C=C stretching and a strong C-Cl absorption.
- MS: A definitive 3:1 isotopic cluster at m/z 154/156 and a major fragment corresponding to the loss of N_2 at m/z 126/128.

By following the outlined experimental protocols, scientists can efficiently acquire the necessary data and use this predictive guide as a benchmark for its interpretation and confirmation. This structured approach ensures confidence in the compound's identity and purity, paving the way for its successful application in further research.

References

[2] Shurukhin, Y. V., et al. (2018). Mass-spectrometric fragmentation of 2,5-disubstituted tetrazoles. Molecules, 23(11), 2933. Available at: [Link]1]

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